

Application Note: Quantifying Anaplerotic Flux Using D-[5,6-¹³C₂]Glucose Isotope Tracing

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Compound of Interest

Compound Name: D-[5,6-¹³C₂]Glucose

CAS No.: 201417-06-3

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Abstract

Anaplerosis, the replenishment of tricarboxylic acid (TCA) cycle intermediates, is a critical metabolic process that supports cellular biosynthesis, energy production, and redox balance. Dysregulation of anaplerotic flux is implicated in numerous diseases, including cancer and metabolic disorders, making its accurate quantification a key objective in biomedical research and drug development. This guide provides a detailed methodology for measuring anaplerotic flux using stable isotope tracing with D-[5,6-¹³C₂]Glucose, coupled with mass spectrometry. We will delve into the underlying principles, provide step-by-step experimental protocols, and offer a framework for data interpretation, empowering researchers to robustly assess this pivotal metabolic pathway.

The Principle: Why D-[5,6-¹³C₂]Glucose is a Superior Tracer for Anaplerosis

Metabolic flux analysis using stable isotopes allows us to trace the path of atoms through metabolic networks. While uniformly labeled ¹³C-glucose is a common choice, D-[5,6-¹³C₂]Glucose offers a distinct advantage for specifically probing anaplerosis.

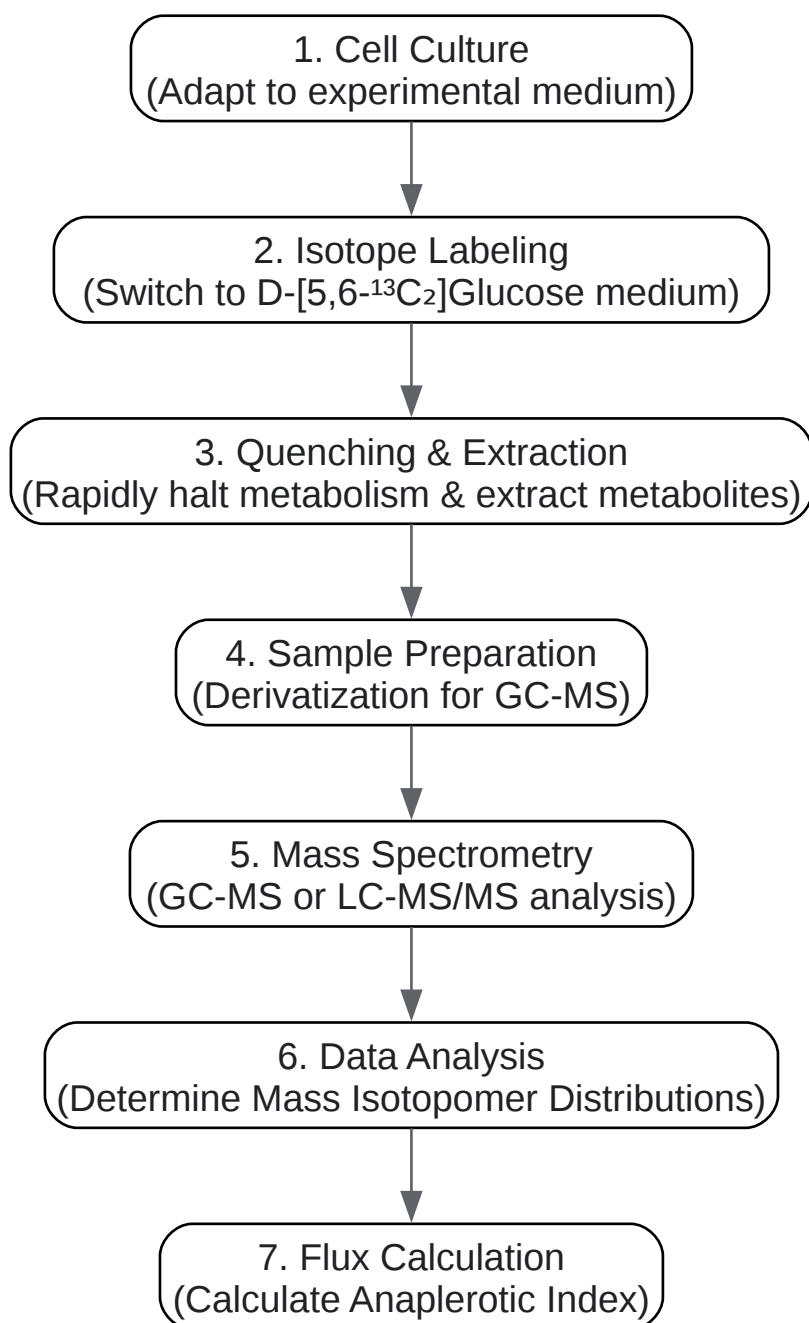
When D-[5,6- $^{13}\text{C}_2$]Glucose is metabolized through glycolysis, it produces pyruvate with the label on carbons 2 and 3 ([2,3- $^{13}\text{C}_2$]pyruvate). This labeled pyruvate can enter the TCA cycle via two primary routes:

- **Pyruvate Dehydrogenase (PDH):** This oxidative decarboxylation reaction removes the first carbon of pyruvate, generating [1,2- $^{13}\text{C}_2$]acetyl-CoA. When this condenses with oxaloacetate, it forms citrate labeled on carbons 4 and 5 (M+2 citrate).
- **Pyruvate Carboxylase (PC):** This is a major anaplerotic enzyme that carboxylates pyruvate to form oxaloacetate. Using [2,3- $^{13}\text{C}_2$]pyruvate, this reaction produces [2,3- $^{13}\text{C}_2$]oxaloacetate (M+2 oxaloacetate).

The labeling pattern of TCA cycle intermediates, particularly glutamate (which is in equilibrium with α -ketoglutarate), directly reflects the relative contributions of these two entry points. By analyzing the mass isotopomer distribution (MID) of these metabolites, we can calculate the anaplerotic index, which represents the ratio of anaplerotic flux (via PC) to oxidative flux (via PDH).

Tracing the ^{13}C Label

The diagram below illustrates the metabolic fate of the ^{13}C atoms from D-[5,6- $^{13}\text{C}_2$]Glucose.



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